

# Indium Trihydroxide: A Technical Overview of its Molecular Properties

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## Compound of Interest

Compound Name: Indium(III) hydroxide

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Indium trihydroxide ( $\text{In}(\text{OH})_3$ ) is an inorganic compound that serves as a significant precursor in the synthesis of various indium-based materials, most notably indium(III) oxide ( $\text{In}_2\text{O}_3$ ).<sup>[1][2]</sup> Its applications are found in the electronics and semiconductor industries, where it is utilized in the production of transparent conductive films and coatings.<sup>[2]</sup> This guide provides a focused examination of the molecular formula and weight of indium trihydroxide.

## Molecular Formula and Weight

The molecular formula for indium trihydroxide is  $\text{In}(\text{OH})_3$ .<sup>[1][2][3][4][5][6]</sup> It is also referred to as **indium(III) hydroxide**.<sup>[1][3]</sup> The compound consists of one indium atom, three oxygen atoms, and three hydrogen atoms. Its molecular weight is approximately 165.84 g/mol.<sup>[2][3][5][6][7]</sup>

The precise molecular weight can be calculated using the standard atomic weights of its constituent elements as provided by the International Union of Pure and Applied Chemistry (IUPAC). The standard atomic weight of indium is 114.818 u.<sup>[8][9][10]</sup> For oxygen, the standard atomic weight is given as an interval, but for practical calculations, the abridged value of 15.999 u is commonly used.<sup>[11][12][13]</sup> Similarly, hydrogen has a standard atomic weight interval, with a conventional value of 1.008 u.<sup>[14][15][16]</sup>

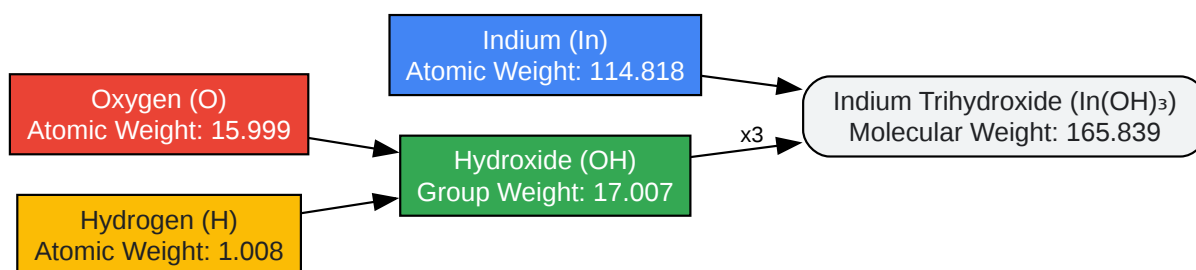
A detailed breakdown of the molecular weight calculation is presented in the table below.

Constituent Element	Symbol	Quantity	Standard Atomic Weight (u)	Total Weight (u)
Indium	In	1	114.818[8][9][10]	114.818
Oxygen	O	3	15.999[11][12][13]	47.997
Hydrogen	H	3	1.008[14][15][16]	3.024
Total	In(OH) <sub>3</sub>	165.839		

Note: The calculated molecular weight of 165.839 u is in close agreement with the commonly cited value of 165.84 g/mol .

## Compositional Structure of Indium Trihydroxide

The logical relationship between the elemental components of indium trihydroxide and the final compound is illustrated in the following diagram. This visualization depicts how the individual atoms of Indium, Oxygen, and Hydrogen combine to form the trihydroxide molecule.



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